

Spectroscopic and Physicochemical Data of 3-(Oxan-4-yl)aniline: A Technical Overview

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Compound of Interest

Compound Name: 3-(Oxan-4-yl)aniline

Cat. No.: B3089888

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the available spectroscopic and physicochemical data for the compound **3-(Oxan-4-yl)aniline**. The information is compiled from various chemical databases and is intended to serve as a foundational resource for researchers engaged in drug discovery and development, chemical synthesis, and materials science.

Physicochemical Properties

3-(Oxan-4-yl)aniline, with the chemical formula $C_{11}H_{15}NO$, is an organic compound that incorporates both an aniline and a tetrahydropyran moiety.^{[1][2]} Below is a summary of its key physicochemical properties.

| Property | Value | Source |
|---------------------------------------|------------------------------------|---|
| CAS Number | 1202006-13-0 | [2] [3] |
| Molecular Formula | C ₁₁ H ₁₅ NO | [1] [2] |
| Molecular Weight | 177.24 g/mol | [2] |
| Monoisotopic Mass | 177.11537 Da | [1] |
| SMILES | NC1=CC=CC(C2CCOCC2)=C 1 | [2] |
| InChIKey | LRCBWZYCGVEGAR- UHFFFAOYSA-N | [1] |
| XlogP (predicted) | 1.6 | [1] |
| Topological Polar Surface Area (TPSA) | 35.25 Å ² | [2] |
| Hydrogen Bond Donors | 1 | [2] |
| Hydrogen Bond Acceptors | 2 | [2] |
| Rotatable Bonds | 1 | [2] |

Spectroscopic Data

Detailed experimental spectroscopic data for **3-(Oxan-4-yl)aniline** is not widely available in the public domain. The following sections summarize the available predicted and experimental information.

While experimental mass spectra are not readily available, predicted mass-to-charge ratios (m/z) for various adducts of **3-(Oxan-4-yl)aniline** have been calculated and are presented below. These predictions are useful for identifying the compound in mass spectrometry experiments.

| Adduct | Predicted m/z |
|--------------------------------------|---------------|
| [M+H] ⁺ | 178.12265 |
| [M+Na] ⁺ | 200.10459 |
| [M-H] ⁻ | 176.10809 |
| [M+NH ₄] ⁺ | 195.14919 |
| [M+K] ⁺ | 216.07853 |
| [M+H-H ₂ O] ⁺ | 160.11263 |
| [M+HCOO] ⁻ | 222.11357 |
| [M+CH ₃ COO] ⁻ | 236.12922 |
| [M] ⁺ | 177.11482 |

Data sourced from PubChem[[1](#)]

Experimental ¹H NMR and ¹³C NMR data for **3-(Oxan-4-yl)aniline** were not found in the surveyed literature. For definitive structural elucidation and confirmation, it is recommended that researchers acquire experimental NMR data.

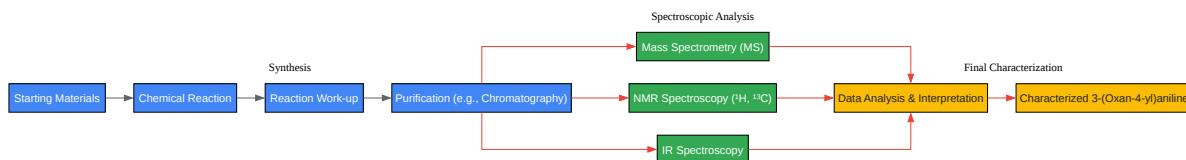
Experimental IR spectroscopic data for **3-(Oxan-4-yl)aniline** is not available in the provided search results. This analysis would typically be used to identify functional groups present in the molecule, such as the N-H stretches of the aniline amine group and C-O stretches of the oxane ring.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and spectroscopic characterization of **3-(Oxan-4-yl)aniline** are not extensively documented in the available literature. However, a general workflow for the synthesis and analysis of such a compound can be proposed.

The synthesis of **3-(Oxan-4-yl)aniline** would likely involve the coupling of a protected aniline derivative with an oxane-containing building block, followed by deprotection. The

characterization of the final product would follow a standard analytical workflow to confirm its identity and purity.



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Caption: General workflow for the synthesis and spectroscopic characterization of a chemical compound.

This generalized workflow highlights the key stages from starting materials to the fully characterized final product. The synthesis phase involves the chemical reaction followed by work-up and purification. The purified compound is then subjected to various spectroscopic analyses, including Mass Spectrometry, NMR, and IR, to confirm its structure and purity. The final step involves the analysis and interpretation of this data.

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References

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